An In-depth Technical Guide on the Thermodynamic Properties of (R)-(-)-2-Octanol

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Compound of Interest		
Compound Name:	*(R)-(-)-2-Octanol*	
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(R)-(-)-2-Octanol, a chiral secondary alcohol, serves as a critical building block in the synthesis of enantiomerically pure compounds, particularly within the pharmaceutical industry. A thorough understanding of its thermodynamic properties is paramount for optimizing reaction conditions, ensuring process safety, and enabling efficient purification. This technical guide provides a comprehensive overview of the key thermodynamic and physical properties of **(R)-(-)-2-Octanol**, detailed experimental protocols for their determination, and a visualization of its application in chiral synthesis.

Core Thermodynamic and Physical Properties

The following tables summarize the essential quantitative data for **(R)-(-)-2-Octanol**, providing a clear reference for laboratory and industrial applications.

Table 1: Fundamental Physical and Thermodynamic Properties of **(R)-(-)-2-Octanol**

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Property	Value	Units
Molecular Formula	$C_8H_{18}O$	-
Molecular Weight	130.23	g/mol
Melting Point	-38	°C
Boiling Point	175 - 179	°C
Density (at 20°C)	0.820	g/mL[1][2]
Refractive Index (n20/D)	1.426	-[1][2]
Enthalpy of Vaporization (at 179.3 °C)	44.4	kJ/mol[3]
Flash Point	76	°C (closed cup)[1]
Water Solubility (at 25°C)	1120	mg/L[3]
log P (Octanol/Water Partition Coefficient)	2.90	-[3][4]

Table 2: Vapor Pressure of **(R)-(-)-2-Octanol** at Various Temperatures

Temperature (°C)	Vapor Pressure (mmHg)
20	0.24[3]
25	0.19[5]
30	~0.825 (0.11 mbar)[6]
50	~6.75 (0.9 mbar)[6]

Experimental Protocols for Property Determination

Accurate determination of thermodynamic properties is crucial for process development and safety. The following sections detail the standard experimental methodologies for key properties of liquid organic compounds like **(R)-(-)-2-Octanol**.

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A common and effective method is the Thiele tube method.[7]

Procedure:

- A small amount of the **(R)-(-)-2-Octanol** sample is placed in a small test tube (Durham tube).

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.

- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).

- The apparatus is heated slowly. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Heating is discontinued, and the bath is allowed to cool slowly.

- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[7]

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key indicator of purity. While **(R)-(-)-2-Octanol** is a liquid at room temperature, this protocol is relevant for many organic compounds.

Procedure:

- A small, finely powdered sample of the solid organic compound is packed into a capillary tube sealed at one end.

- The capillary tube is placed in a melting point apparatus, which provides controlled heating.

- The sample is heated slowly, and the temperature is monitored.

- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[3][8][9] A narrow melting point range typically indicates a high degree of purity.[3]

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.

Procedure:

- An empty, dry graduated cylinder or pycnometer is weighed on an analytical balance.

- A known volume of **(R)-(-)-2-Octanol** is carefully added to the graduated cylinder or pycnometer.

- The container with the liquid is reweighed.

- The density is calculated by dividing the mass of the liquid (final mass - initial mass) by the volume of the liquid.[2][10][11]

Determination of Specific Heat Capacity

Specific heat capacity is the amount of heat energy required to raise the temperature of a unit mass of a substance by one degree Celsius.

Procedure:

- A known mass of **(R)-(-)-2-Octanol** is placed in an insulated calorimeter.

- The initial temperature of the liquid is recorded.

- A heating element with a known power output (or with voltage and current being measured) is immersed in the liquid and turned on for a specific amount of time.

- The liquid is stirred gently to ensure uniform temperature distribution.

- The final temperature of the liquid is recorded after heating.

- The specific heat capacity (c) is calculated using the formula: $c = Q / (m * \Delta T)$, where Q is the heat energy supplied (Power × time or $V \times I \times t$), m is the mass of the liquid, and ΔT is the change in temperature.[4]

Determination of Enthalpy of Vaporization

The enthalpy of vaporization is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure. One common method involves calorimetry.

Procedure:

- A known mass of **(R)-(-)-2-Octanol** is placed in a calorimeter.

- The liquid is vaporized by a heater with a known power output.

- The mass of the vaporized liquid is determined by measuring the change in mass of the calorimeter or by condensing the vapor and measuring its mass.

- The enthalpy of vaporization (ΔH_{vap}) is calculated by dividing the total heat energy supplied by the heater by the number of moles of the vaporized liquid.[12]

Determination of Vapor Pressure

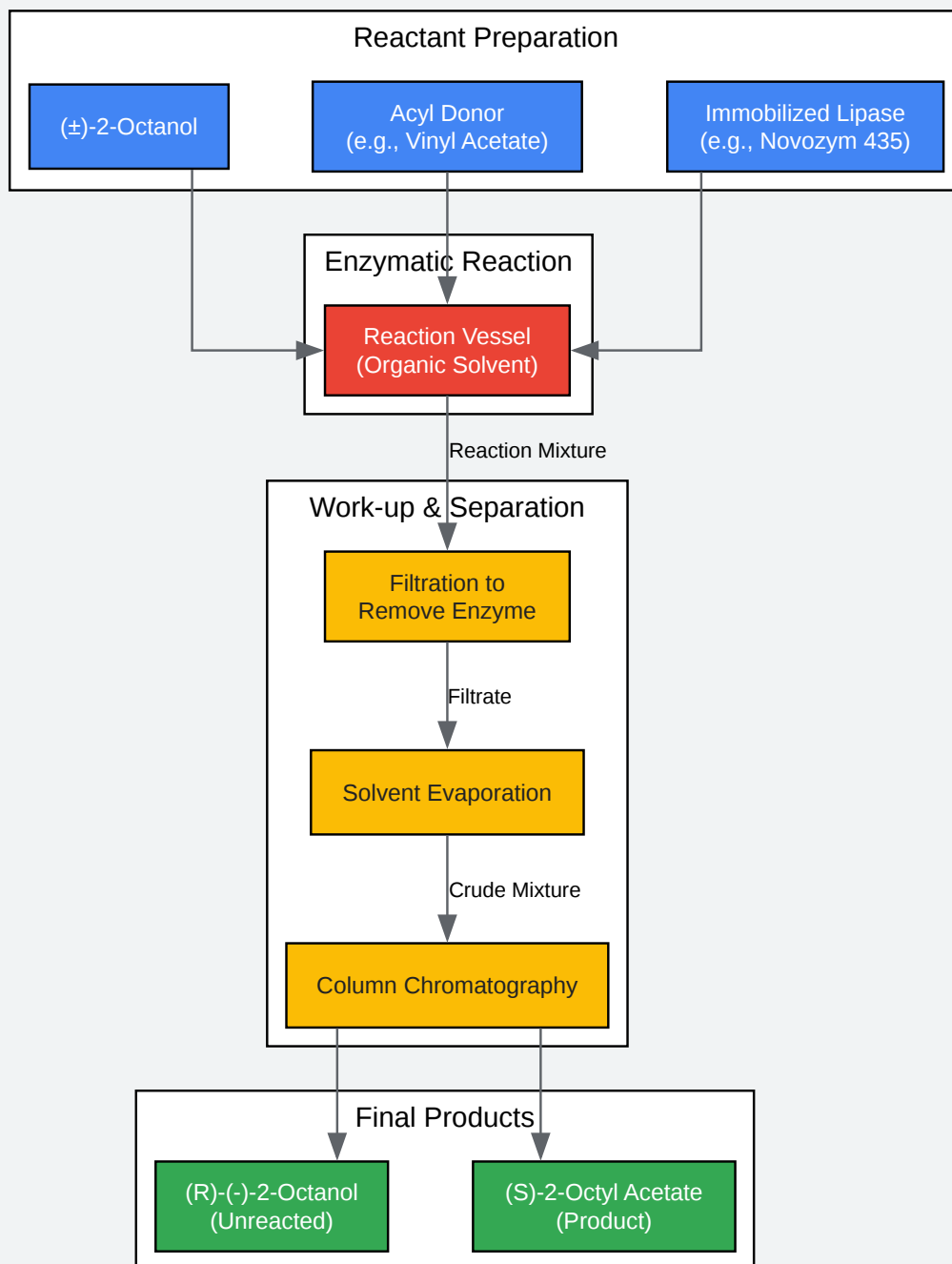The vapor pressure of a liquid can be measured using a static method.

Procedure:

- A sample of **(R)-(-)-2-Octanol** is placed in a flask connected to a pressure sensor and a temperature probe.

- The flask is sealed and placed in a temperature-controlled water bath.

- The system is allowed to reach thermal equilibrium, at which point the pressure reading stabilizes.

- The vapor pressure is the difference between the measured total pressure and the initial atmospheric pressure in the flask.[13][14] This process is repeated at different temperatures

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to obtain a vapor pressure curve.

Application in Chiral Synthesis: A Workflow Visualization

(R)-(-)-2-Octanol is frequently used as a chiral building block or resolved from a racemic mixture for use in the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs). A common method for its resolution is through enzymatic kinetic resolution.

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Workflow for Enzymatic Kinetic Resolution of (±)-2-Octanol

Reactant Preparation

| (±)-2-Octanol | Acyl Donor (e.g., Vinyl Acetate) | Immobilized Lipase (e.g., Novozym 435) |

Enzymatic Reaction

Reaction Vessel (Organic Solvent)

Reaction Mixture

Work-up & Separation

Filtration to Remove Enzyme

Filtrate

Solvent Evaporation

Crude Mixture

Column Chromatography

Final Products

| (R)-(-)-2-Octanol (Unreacted) | (S)-2-Octyl Acetate (Product) |

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References

- 1. m.youtube.com [m.youtube.com]

- 2. wjec.co.uk [wjec.co.uk]

- 3. chem.ucalgary.ca [chem.ucalgary.ca]

- 4. How to directly measure specific heat capacity of a liquid like water oil apparatus method calculation of SHC of a liquid IGCSE/GCSE Physics revision notes [docbrown.info]

- 5. researchgate.net [researchgate.net]

- 6. scribd.com [scribd.com]

- 7. chem.libretexts.org [chem.libretexts.org]

- 8. Video: Melting Point Determination of Solid Organic Compounds [jove.com]

- 9. SSERC | Melting point determination [sserc.org.uk]

- 10. Measuring density | Class experiment | RSC Education [edu.rsc.org]

- 11. chem.libretexts.org [chem.libretexts.org]

- 12. cdnsciencepub.com [cdnsciencepub.com]

- 13. bellevuecollege.edu [bellevuecollege.edu]

- 14. vernier.com [vernier.com]

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